

# An In-depth Technical Guide to 2,4-Dichloro-6-nitrobenzotrile

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## Compound of Interest

Compound Name: 2,4-Dichloro-6-nitrobenzotrile

Cat. No.: B8554047

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## Introduction

**2,4-Dichloro-6-nitrobenzotrile** is a substituted aromatic compound containing chloro, nitro, and nitrile functional groups. These moieties impart specific reactivity and potential for this molecule to serve as a versatile intermediate in organic synthesis. Specifically, the electron-withdrawing nature of the nitro and nitrile groups, combined with the directing effects of the chlorine atoms, makes the benzene ring susceptible to various chemical transformations. This guide provides a comprehensive overview of the available technical information for **2,4-Dichloro-6-nitrobenzotrile**, addressing its chemical properties, plausible synthetic routes, potential applications, and safety considerations. It is important to note that this specific isomer is not as extensively documented in major chemical databases as its congeners. Therefore, this guide synthesizes direct information where available and draws logical inferences from closely related compounds to provide a holistic and practical resource for professionals in the field.

## Chemical Identity and Properties

Establishing a clear identity is the first step in understanding any chemical compound. While a dedicated PubChem Compound ID (CID) for **2,4-Dichloro-6-nitrobenzotrile** is not readily found in the PubChem database, its identity is confirmed through supplier catalogs.

Identifier	Value	Source
Chemical Name	2,4-dichloro-6-nitrobenzotrile	ChemicalBook[1]
PubChem CID	Not found	-
CAS Number	Not explicitly assigned in major databases; supplier-specific identifiers exist.	Labseeker[2]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	ChemicalBook[1]
Molecular Weight	217.01 g/mol	Labseeker[2]
IUPAC Name	2,4-dichloro-6-nitrobenzotrile	-

The physicochemical properties of **2,4-Dichloro-6-nitrobenzotrile** are not well-documented with experimental data. The table below presents available data and estimates based on related compounds.

Property	Value	Source/Note
Melting Point	No data available	-
Boiling Point	No data available	-
Solubility	Expected to be sparingly soluble in water, soluble in organic solvents like toluene, and dichloromethane.	Inferred from related dichloronitrobenzene compounds.
Appearance	Likely a crystalline solid.	Inferred from related isomers.

```
graph "Chemical_Structure" {  
  layout=neato;  
  node [shape=plaintext];
```

```
edge [style=solid];
bgcolor="#FFFFFF";

// Benzene ring
N1 [pos="0,1.732!", label=""];
N2 [pos="-1.5,0.866!", label=""];
N3 [pos="-1.5,-0.866!", label=""];
N4 [pos="0,-1.732!", label=""];
N5 [pos="1.5,-0.866!", label=""];
N6 [pos="1.5,0.866!", label=""];

// Double bonds
N1 -- N2;
N2 -- N3;
N3 -- N4;
N4 -- N5 [style=dashed];
N5 -- N6;
N6 -- N1 [style=dashed];

// Atoms in the ring
C1 [pos="0,1.732!", label=<<b>C>>];
C2 [pos="-1.5,0.866!", label=<<b>C>>];
C3 [pos="-1.5,-0.866!", label=<<b>C>>];
C4 [pos="0,-1.732!", label=<<b>C>>];
C5 [pos="1.5,-0.866!", label=<<b>C>>];
C6 [pos="1.5,0.866!", label=<<b>C>>];

// Substituents
Cl1 [pos="-2.5,1.732!", label=<<b>Cl>>, fontcolor="#34A853"];
H1 [pos="-2.5,-1.732!", label=<<b>H>>];
Cl2 [pos="0,-2.8!", label=<<b>Cl>>, fontcolor="#34A853"];
H2 [pos="2.5,-1.732!", label=<<b>H>>];
N_nitro [pos="2.5,1.732!", label=<<b>N>>, fontcolor="#EA4335"];
O1_nitro [pos="3.5,1.2!", label=<<b>O>>, fontcolor="#EA4335"];
O2_nitro [pos="3.5,2.26!", label=<<b>O>>, fontcolor="#EA4335"];
CN_C [pos="-0.9,2.8!", label=<<b>C>>];
CN_N [pos="-1.5,3.5!", label=<<b>N>>];
```

```
// Bonds to substituents
C2 -- Cl1;
C3 -- H1;
C4 -- Cl2;
C5 -- H2;
C6 -- N_nitro;
N_nitro -- O1_nitro [style=dashed];
N_nitro -- O2_nitro [label="+"];
O1_nitro [label="-"];
C1 -- CN_C;
CN_C -- CN_N [label="≡"];

}
```

Caption: Structure of **2,4-Dichloro-6-nitrobenzotrile**.

## Synthesis and Plausible Pathways

While a specific, peer-reviewed synthesis protocol for **2,4-Dichloro-6-nitrobenzotrile** is not readily available, a plausible synthetic route can be proposed based on established organic chemistry principles and known syntheses of related compounds. A common method for introducing a nitrile group to an aromatic ring is through the Sandmeyer reaction, starting from the corresponding aniline. Another approach is the nucleophilic substitution of a halogen with cyanide.

A potential precursor for the synthesis of **2,4-Dichloro-6-nitrobenzotrile** is 2,4-Dichloro-6-nitroaniline. The synthesis could proceed via diazotization of the aniline followed by a Sandmeyer reaction with a cyanide salt.

## Hypothetical Synthesis Protocol:

Step 1: Diazotization of 2,4-Dichloro-6-nitroaniline

- In a reaction vessel, dissolve 2,4-Dichloro-6-nitroaniline in a mixture of concentrated hydrochloric acid and water.
- Cool the mixture to 0-5 °C in an ice-salt bath with constant stirring.

- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.
- Continue stirring for an additional 30 minutes at the same temperature to ensure complete formation of the diazonium salt.

#### Step 2: Sandmeyer Cyanation

- In a separate vessel, prepare a solution of copper(I) cyanide in aqueous sodium or potassium cyanide.
- Cool this solution to 0-5 °C.
- Slowly add the cold diazonium salt solution from Step 1 to the cyanide solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and then heat gently (e.g., to 50-60 °C) until the evolution of nitrogen gas ceases.
- Cool the mixture and extract the product with an organic solvent such as dichloromethane or toluene.
- Wash the organic extract with water and brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield the crude **2,4-Dichloro-6-nitrobenzonitrile**, which can be further purified by recrystallization or column chromatography.

Caption: Plausible synthesis via Sandmeyer reaction.

## Potential Applications in Research and Drug Development

The biological activity of nitro-containing compounds is well-established, with many exhibiting antimicrobial and other therapeutic properties.[3][4] The nitro group can undergo bioreduction in cellular environments, leading to reactive species that can induce cellular damage in target organisms.[3]

Given its structure, **2,4-Dichloro-6-nitrobenzotrile** is a promising candidate for a scaffold or intermediate in the synthesis of novel bioactive molecules. The nitrile group can be hydrolyzed to a carboxylic acid or reduced to an amine, providing further points for molecular elaboration. The chlorine atoms can be substituted via nucleophilic aromatic substitution, allowing for the introduction of other functional groups to modulate activity and physicochemical properties.

Potential areas of application include:

- **Agrochemicals:** Many commercial herbicides and pesticides are substituted nitroaromatic compounds.[5]
- **Pharmaceuticals:** As an intermediate for the synthesis of more complex molecules with potential therapeutic activities, such as anticancer or antimicrobial agents.[4]
- **Material Science:** As a monomer or additive in the synthesis of specialty polymers.

## Safety and Toxicological Profile

Specific toxicological data for **2,4-Dichloro-6-nitrobenzotrile** is not available. However, based on the known hazards of related compounds like dichloronitrobenzenes, it should be handled with extreme caution. The following information is based on the safety profile of 2,4-Dichloronitrobenzene and should be considered as a guideline.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.
Acute Toxicity, Dermal	Toxic in contact with skin.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Germ Cell Mutagenicity	May cause heritable genetic damage.
Carcinogenicity	Suspected of causing cancer.
Hazardous to the Aquatic Environment	Toxic to aquatic life with long-lasting effects.

(Information derived from the safety data for 2,4-Dichloronitrobenzene)[6]

## Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood.
- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** If working with powders or in a poorly ventilated area, use a NIOSH-approved respirator with an appropriate cartridge.

## First-Aid Measures

- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- **In Case of Skin Contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
- **In Case of Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- **If Swallowed:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Conclusion

**2,4-Dichloro-6-nitrobenzotrile** is a chemical compound with significant potential as a synthetic intermediate in various fields, including pharmaceuticals and agrochemicals. However, there is a notable lack of comprehensive data in the public domain regarding its specific physicochemical properties, synthesis, and toxicology. This guide has provided a summary of the available information and plausible scientific inferences to aid researchers. Further experimental characterization of this compound is necessary to fully unlock its potential and ensure its safe handling and application.

## References

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## Sources

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